

3-Methyl-isothiazol-5-ylamine hydrobromide safety and handling precautions

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Compound of Interest

Compound Name: 3-Methyl-isothiazol-5-ylamine
hydrobromide

Cat. No.: B1423579

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An In-depth Technical Guide to the Safe Handling of 3-Methyl-isothiazol-5-ylamine hydrobromide

This document provides a comprehensive technical overview of the safety and handling protocols for **3-Methyl-isothiazol-5-ylamine hydrobromide** (CAS No: 1208081-54-2). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory or manufacturing setting. The following guide synthesizes data from multiple safety sources to provide a conservative and robust framework for risk mitigation.

Chemical Identification and Properties

3-Methyl-isothiazol-5-ylamine hydrobromide is an off-white solid organic compound. It belongs to the isothiazolinone class of heterocyclic compounds, which are recognized for their biocidal and preservative properties but also for their potential as potent sensitizers.^{[1][2]} Understanding its physical and chemical nature is the foundation of its safe handling.

Table 1: Physicochemical Properties of **3-Methyl-isothiazol-5-ylamine hydrobromide**

Property	Value	Source
CAS Number	1208081-54-2	
Molecular Formula	C ₄ H ₆ N ₂ S·HBr	[3]
Molecular Weight	195.08 g/mol	[3]
Appearance	Off-white solid	
Purity	Typically ≥95%	

| Storage Temperature| Room temperature | |

Caption: Chemical structure of **3-Methyl-isothiazol-5-ylamine hydrobromide**.

Hazard Identification and GHS Classification

While specific toxicity data for the hydrobromide salt is limited, the isothiazolinone chemical class is associated with significant health hazards.[2][4] Data for the parent amine and related compounds indicate a profile of irritation, sensitization, and potential toxicity.[5] Therefore, a cautious approach assuming a high degree of hazard is warranted.

The compound is classified with the signal word "Warning" and carries multiple hazard statements. However, related isothiazolinones carry the signal word "Danger" and more severe hazard statements, including "Fatal if inhaled" and "Causes severe skin burns." [6] Given this, users should treat the compound with the highest level of precaution.

Table 2: GHS Hazard Classification Summary

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity (Oral)	H302	Harmful if swallowed	[5]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	[5]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	[5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[5]
Eye Damage/Irritation	H319	Causes serious eye irritation	[5]
Skin Sensitization	H317	May cause an allergic skin reaction	[4][6]
STOT - Single Exposure	H335	May cause respiratory irritation	[5]

| Aquatic Toxicity | H410 | Very toxic to aquatic life with long lasting effects |[6] |

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks identified, stringent exposure controls must be implemented. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.

Engineering Controls

- Chemical Fume Hood: All handling of the solid compound or its solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[7]

- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. Standard laboratory attire (long pants, closed-toe shoes) is mandatory.

Table 3: Personal Protective Equipment (PPE) Selection Guide

Protection Type	Specification	Rationale and Best Practices
Hand Protection	Nitrile rubber gloves (minimum thickness >0.11 mm).	Isothiazolinones can cause severe skin irritation and allergic contact dermatitis. [2] Use proper glove removal technique to avoid contaminating skin. For prolonged contact, consider double-gloving.
Eye/Face Protection	Tightly sealed safety goggles and a face shield.	Protects against splashes and airborne dust particles that can cause serious eye irritation or damage.
Skin/Body Protection	Chemical-resistant lab coat.	A lab coat is the minimum requirement. For tasks with a higher risk of spills, a chemical-resistant apron or suit should be worn over the lab coat. [7]

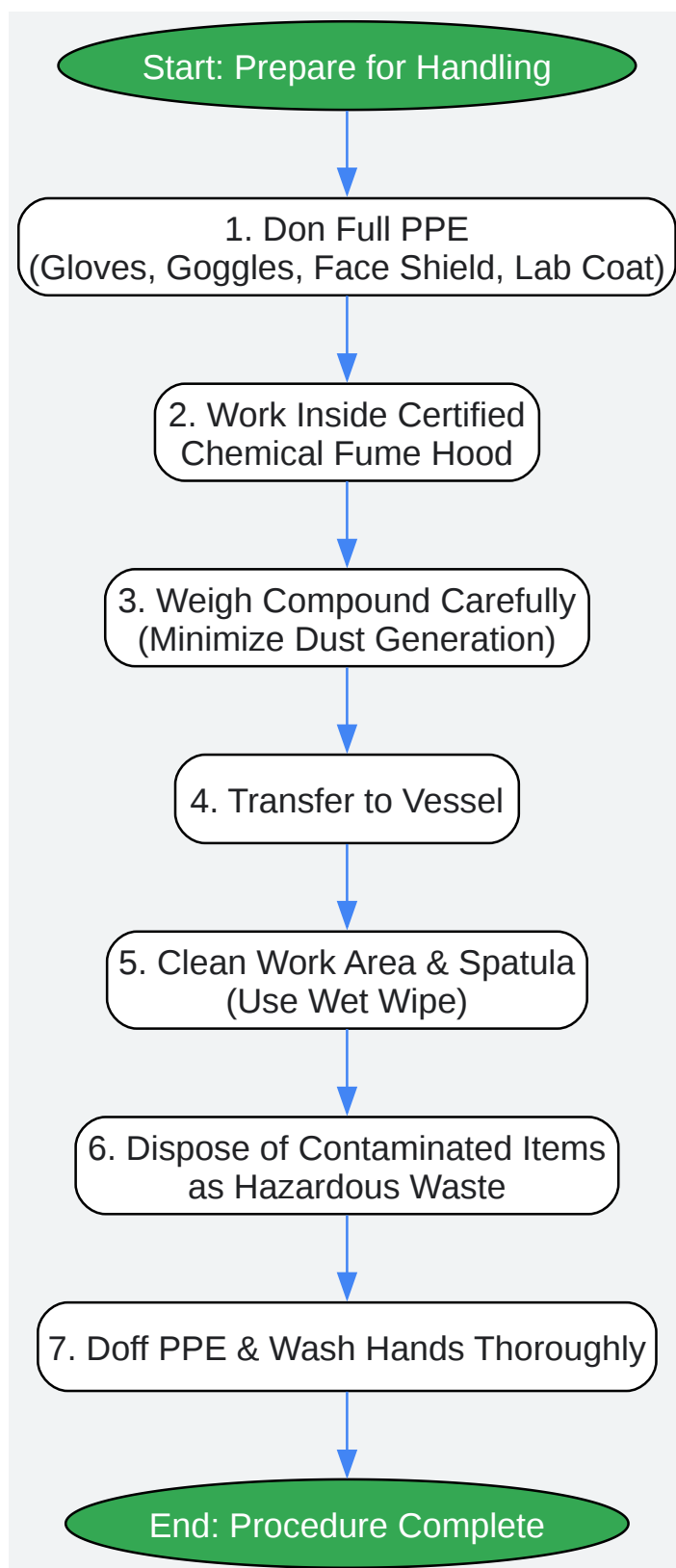
| Respiratory Protection| Required when dusts are generated. | If work cannot be conducted in a fume hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is mandatory. |

Safe Handling and Storage Protocols

Adherence to standardized workflows is essential for minimizing exposure risk during routine laboratory operations.

Protocol for Weighing and Handling the Solid

- Preparation: Don all required PPE as outlined in Table 3. Designate a specific area within the chemical fume hood for handling the compound.
- Weighing: Use a tared weigh boat or glassine paper. Handle the container and spatula carefully to avoid generating airborne dust.
- Transfer: Transfer the weighed solid directly into the reaction vessel or solvent within the fume hood.
- Cleaning: Gently wipe down the spatula and weighing area with a damp cloth to collect any residual dust. Dispose of the cloth as hazardous waste.
- Decontamination: Wash hands thoroughly with soap and water after completing the task, even after removing gloves.[\[7\]](#)



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Caption: Standard Operating Procedure (SOP) workflow for safe handling.

Storage Requirements

- Container: Keep the container tightly closed to prevent exposure to air and moisture.[7]
- Location: Store in a cool, dry, and well-ventilated area.[8] The storage area should be locked or otherwise accessible only to authorized personnel.[7]
- Incompatibilities: Store away from strong oxidizing agents, amines, mercaptans, and reducing agents.[1]

First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

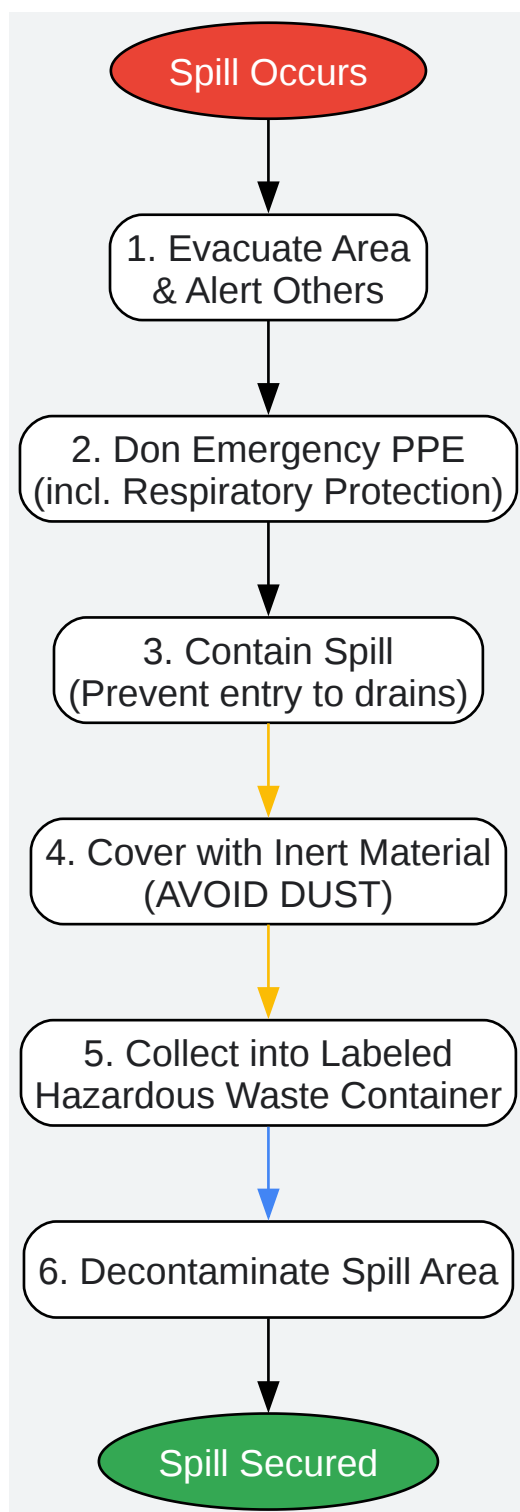
First Aid Measures

- General Advice: Move the victim out of the danger area. First responders must protect themselves from exposure. Show the Safety Data Sheet to the attending physician.
- Inhalation: Move the exposed person to fresh air at once.[9] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing.[6] Promptly wash the contaminated skin with plenty of soap and water for at least 15 minutes.[7][9] Seek immediate medical attention, especially if irritation or a rash develops.[4]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and have them drink two glasses of water at most. Seek immediate medical attention.[9]

Accidental Release Measures (Spills)

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.

- Ventilate: Ensure the area is well-ventilated, keeping upwind of the spill.
- Contain: Prevent the spill from entering drains or waterways.[\[6\]](#)
- Absorb: For a solid spill, carefully cover with an inert absorbent material like sand or vermiculite. Avoid sweeping or any action that creates dust.[\[7\]](#)
- Collect: Using non-sparking tools, carefully place the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontaminating solution, followed by soap and water.



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Caption: Emergency spill response flowchart for solid **3-Methyl-isothiazol-5-ylamine hydrobromide**.

Stability and Reactivity

- **Chemical Stability:** The product is chemically stable under standard ambient conditions (room temperature).
- **Hazardous Reactions:** No hazardous reactions are expected under normal processing.
- **Conditions to Avoid:** Direct sunlight, heat, and moisture.[10]
- **Incompatible Materials:** Strong oxidizing agents, amines, mercaptans, and reducing agents.[1]
- **Hazardous Decomposition Products:** In the event of a fire, hazardous combustion gases such as carbon oxides, nitrogen oxides (NOx), and sulphur oxides may be released.

Disposal Considerations

All waste materials, including contaminated PPE, spill cleanup materials, and empty containers, must be disposed of as hazardous waste.[10] Disposal should be carried out by a licensed contractor and in accordance with all applicable federal, state, and local regulations. Do not allow the product to enter drains, sewers, or waterways due to its high aquatic toxicity.[6][8]

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